

Personal protective equipment for handling 3-(2-Hydroxy-1-naphthyl)propanenitrile

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Compound of Interest

Compound Name: 3-(2-Hydroxy-1-naphthyl)propanenitrile

Cat. No.: B076561

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Essential Safety and Handling Guide for 3-(2-Hydroxy-1-naphthyl)propanenitrile

Disclaimer: A specific Safety Data Sheet (SDS) for **3-(2-Hydroxy-1-naphthyl)propanenitrile** (CAS No. 14233-73-9) was not readily available. The following guidance is based on the known hazards of its functional groups (nitrile, hydroxyl, and naphthyl) and general laboratory safety protocols. Researchers should always conduct a thorough risk assessment before handling any chemical.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-(2-Hydroxy-1-naphthyl)propanenitrile**. The procedural guidance herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

Personal Protective Equipment (PPE)

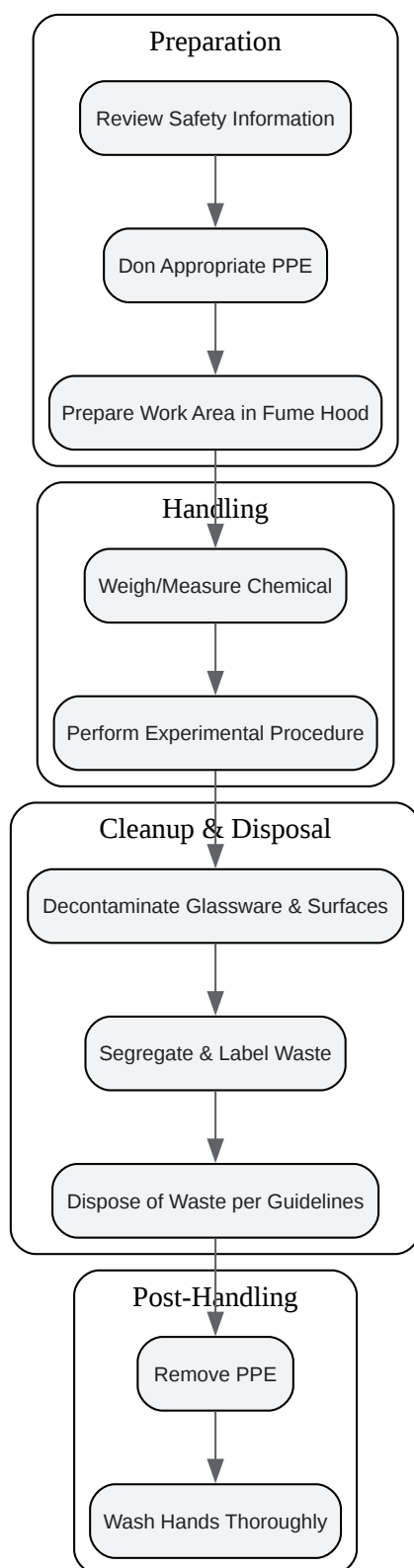
The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **3-(2-Hydroxy-1-naphthyl)propanenitrile**, based on general guidelines for handling nitriles and aromatic compounds.^{[1][2][3][4][5]}

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant nitrile gloves. [6]	Provides a barrier against skin contact with the chemical. Nitrile is generally resistant to a wide range of chemicals.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes or aerosols.
Face Protection	Face shield (in addition to goggles).	Recommended when there is a significant risk of splashing.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	Minimizes inhalation of any potential vapors or dust.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-(2-Hydroxy-1-naphthyl)propanenitrile** is crucial for maintaining a safe laboratory environment.

Experimental Workflow for Handling **3-(2-Hydroxy-1-naphthyl)propanenitrile**



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